

Comprehensive Spectroscopic Guide: 6-Ethoxy-1,3-benzothiazole Scaffolds

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Compound of Interest

Compound Name: 6-Ethoxybenzo[d]thiazole

CAS No.: 1247348-77-1

Cat. No.: B3225301

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Executive Summary

6-Ethoxy-1,3-benzothiazole (CAS 156-34-3 for the parent; CAS 94-45-1 for the 2-amino derivative) represents a critical pharmacophore in medicinal chemistry, serving as a scaffold for glutamate antagonists (e.g., Riluzole analogs) and amyloid-binding agents.

This guide distinguishes between the parent scaffold (H at C2) and the 2-amino derivative, which is the standard starting material and most commonly characterized form in drug development. The spectroscopic data below prioritizes the 2-amino-6-ethoxybenzothiazole as the primary reference standard due to its ubiquity, while providing shift correlations for the parent scaffold.

Part 1: Chemical Identity & Structural Context

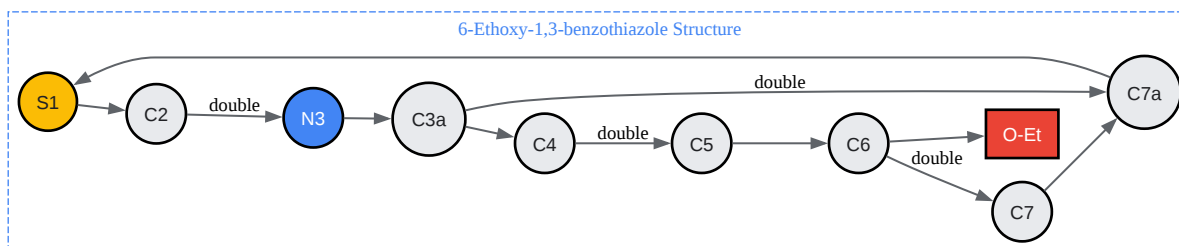
The spectroscopic signature of this compound is defined by the electron-donating ethoxy group at position 6 and the electron-deficient thiazole ring.

Identification Data

Property	Parent Scaffold	2-Amino Derivative (Reference Std)
IUPAC Name	6-ethoxy-1,3-benzothiazole	6-ethoxy-1,3-benzothiazol-2-amine
CAS Number	156-34-3	94-45-1
Molecular Formula		C
	C	H
	H	N
	NOS	OS
Molecular Weight	179.24 g/mol	194.25 g/mol
Appearance	Viscous oil / Low melt solid	Off-white to pale yellow crystalline solid
Melting Point	~40-45 °C	161–163 °C

Structural Numbering & Logic

The benzothiazole system is numbered starting from the Sulfur (1) and Nitrogen (3). The ethoxy substituent at position 6 exerts a strong shielding effect on the ortho-positions (C5 and C7) in NMR due to mesomeric donation (+M).



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Caption: Numbering scheme for the benzothiazole fused ring system. Note the C2 position is the primary site of functionalization (H, NH₂, or SH).

Part 2: Spectroscopic Characterization[8]

Proton NMR (¹H NMR)

Solvent: DMSO-

or CDCl₃

(Data below standardized to DMSO-

) Frequency: 400 MHz

The ethoxy group provides a clear diagnostic pattern (triplet + quartet), while the aromatic region displays an ABC system (or ABX depending on resolution) modified by the 6-ethoxy donation.

Position	Shift (ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
-CH	1.32 - 1.37	Triplet (t)	7.0	Terminal methyl of ethoxy group.
-O-CH -	4.02 - 4.08	Quartet (q)	7.0	Methylene deshielded by Oxygen.
NH (if present)	7.20 - 7.30	Broad Singlet (br s)	-	Exchangeable protons (2-amino form only).
H-5	6.85 - 6.95	dd	8.8, 2.5	Shielded by ortho-ethoxy. Couples to H4 and H7.
H-7	7.30 - 7.35	d	2.5	Meta coupling to H5; ortho to ethoxy.
H-4	7.50 - 7.60	d	8.8	Deshielded doublet (ortho to bridgehead N).
H-2 (Parent only)	~8.90 - 9.20	s	-	Highly deshielded proton between S and N.

Expert Insight: In the parent 6-ethoxybenzothiazole, the H-2 proton is extremely diagnostic, appearing very downfield (~9.0 ppm) due to the electron-deficient nature of the C=N bond and the adjacent sulfur. In the 2-amino derivative, this peak is replaced by the broad NH signal upfield (~7.2 ppm).

Carbon-13 NMR (¹³C NMR)

Solvent: DMSO-

Reference: TMS (0 ppm) or DMSO septet (39.5 ppm)

Carbon	Shift (ppm)	Type	Structural Environment
CH (Ethoxy)	14.6 - 15.0	CH	Aliphatic methyl.
CH (Ethoxy)	63.5 - 64.0	CH	O-linked methylene.
C-7	105.0 - 106.5	CH	Shielded aromatic (ortho to OEt).
C-5	114.5 - 115.5	CH	Shielded aromatic (ortho to OEt).
C-4	120.5 - 121.5	CH	Aromatic.
C-3a/C-7a	132.0 / 146.0	Cq	Bridgehead carbons.
C-6	154.0 - 155.0	Cq	Ipso to Ethoxy (highly deshielded).
C-2	160.0 - 165.0	Cq	C=N carbon. Shift varies with 2- substituent (NH vs H).

Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or ATR

- N-H Stretching (2-Amino only): Distinct doublet at 3400-3450 cm
(asymmetric) and 3100-3300 cm
(symmetric).

- C-H Aromatic: Weak bands > 3000 cm⁻¹
.
- C-H Aliphatic: 2900-2980 cm⁻¹
(Ethoxy ethyl group).
- C=N Stretching: Sharp, intense band at 1600-1610 cm⁻¹
.
- C-O-C Stretching: Strong band at 1220-1260 cm⁻¹
(Aryl alkyl ether).
- C-S Stretching: Weak bands in fingerprint region ~700-750 cm⁻¹
.

Mass Spectrometry (EI-MS)

Ionization: Electron Impact (70 eV)

- Molecular Ion (M⁺): m/z 194 (for 2-amino) or 179 (for parent). Base peak is often M⁺.
.
- Fragmentation Pathway:
 - M - 28/29: Loss of Ethyl group (characteristic of ethoxy).
 - M - 45: Loss of Ethoxy radical (C₂H₅O[•]).
OEt).
 - M - 27: Loss of HCN (characteristic of thiazole ring cleavage).

Part 3: Experimental Protocols

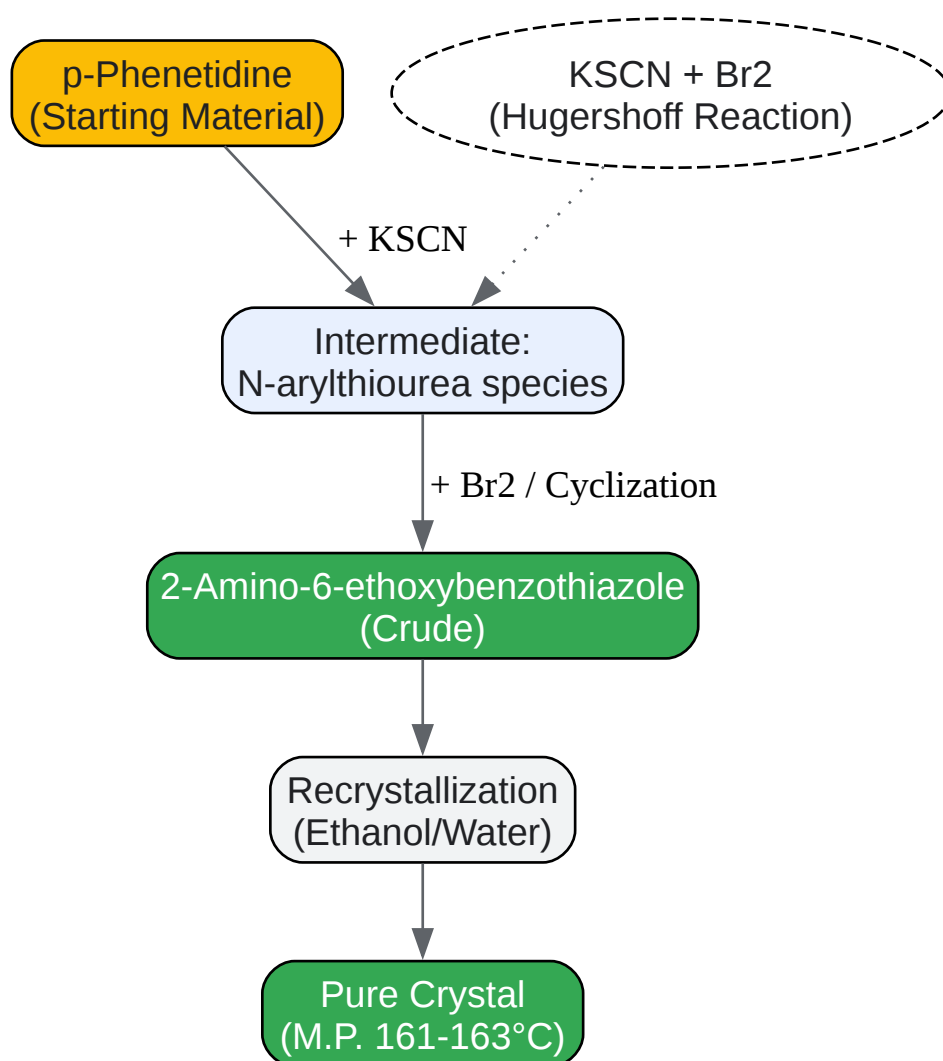
Sample Preparation for NMR

To ensure high-resolution spectra without aggregation artifacts:

- Solvent Choice: Use DMSO-
(99.9% D) for 2-amino derivatives due to potential hydrogen bonding. CDCl₃ is suitable for the parent scaffold.
- Concentration: Dissolve 5-10 mg of solid in 0.6 mL of solvent.
- Filtration: Filter through a cotton plug in a glass pipette to remove insoluble micro-particulates (crucial for clean baselines).
- Reference: Ensure TMS (0.00 ppm) is present, or reference against the residual DMSO pentet at 2.50 ppm.

Synthesis Workflow (Context for Impurities)

Understanding the synthesis helps identify spectral impurities (e.g., unreacted p-phenetidine).



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Caption: Synthesis pathway via Hugershoff reaction. Common impurities include uncyclized thiourea derivatives (broad NH signals) or brominated byproducts.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 7192, 2-Amino-6-ethoxybenzothiazole. PubChem. Available at: [\[Link\]](#)
- National Institute of Standards and Technology (NIST). Ethoxzolamide (Related Sulfonamide Derivative) IR Spectrum. NIST Chemistry WebBook. Available at: [\[Link\]](#)

- Asian Journal of Research in Chemistry. "Synthesis and antimicrobial activity of new 4-thiazolidinone derivatives containing 2-amino-6-ethoxybenzothiazole." Asian J. Research Chem. 4(12): 2011. (Provides specific NMR shifts). Available at: [\[Link\]](#)
- SpectraBase. ¹H NMR Spectrum of 2-Amino-6-ethoxybenzothiazole. Wiley Science Solutions. Available at: [\[Link\]](#)
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